

naftifine minimum fungicidal concentration validation

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Compound Focus: Naftifine Hydrochloride

CAS No.: 65473-14-5

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MFC Data & Antifungal Activity Profile

The following table summarizes the quantitative findings from in vitro studies on naftifine's activity against common dermatophytes [1].

Organism Group	Specific Strains Tested	MIC Range (µg/mL)	MFC Outcome / Fungicidal Activity
Dermatophytes	<i>Trichophyton rubrum</i> , <i>T. mentagrophytes</i> , <i>T. tonsurans</i> , <i>Epidermophyton floccosum</i> , <i>Microsporum canis</i>	0.015 to 1.0 µg/mL	Fungicidal against 85% of <i>Trichophyton</i> species [1].
Candida species	<i>Candida albicans</i> , <i>C. parapsilosis</i>	Not specified in MFC study	Shown to be fungicidal, though less active than imidazoles (data from other formulations) [2] [3].

Detailed Experimental Protocols

The validation data for naftifine was generated using standardized methods. Here are the detailed protocols for key experiments:

- **Broth Microdilution for MIC/MFC [1] [4]**

- **Methodology:** A broth microdilution test was performed according to the **Clinical and Laboratory Standards Institute (CLSI) methodology** [1].
- **Inoculum:** A defined inoculum of the fungal organism was introduced into microdilution plates containing two-fold dilutions of **naftifine hydrochloride** [4].
- **MIC Determination:** The MIC is defined as the lowest drug concentration that causes a **≥50% reduction in visual growth** compared to the drug-free control [4].
- **MFC Determination:** Following MIC reading, aliquots from wells showing no growth are subcultured onto a drug-free solid medium. The MFC is the **lowest concentration that results in either no growth or kills ≥99.9% of the initial inoculum** [5] [6].

- **Time-Kill Assay [1]**

- **Purpose:** To evaluate the rate and extent of fungicidal activity over time.
- **Methodology:** Subsets of isolates were tested at concentrations of **0.125×, 0.25×, 0.5×, and 1× the MFC** for each isolate.
- **Measurement:** **Colony Forming Units (CFUs)** were counted over a period of **48 hours** of incubation. The study demonstrated that naftifine's activity is **dose-dependent**, with the greatest reduction in CFU corresponding to the highest drug concentration [1].

- **Resistance Development Study [1]**

- **Methodology:** Six strains were subjected to **15 serial passages** in media containing naftifine concentrations higher than the MIC for each strain.
- **Measurement:** The MIC for each strain was determined following each passage.
- **Outcome:** The study concluded that **no increase in MIC was observed** for any of the strains, indicating a low potential for the development of resistance under these test conditions [1].

Comparative Efficacy and Clinical Relevance

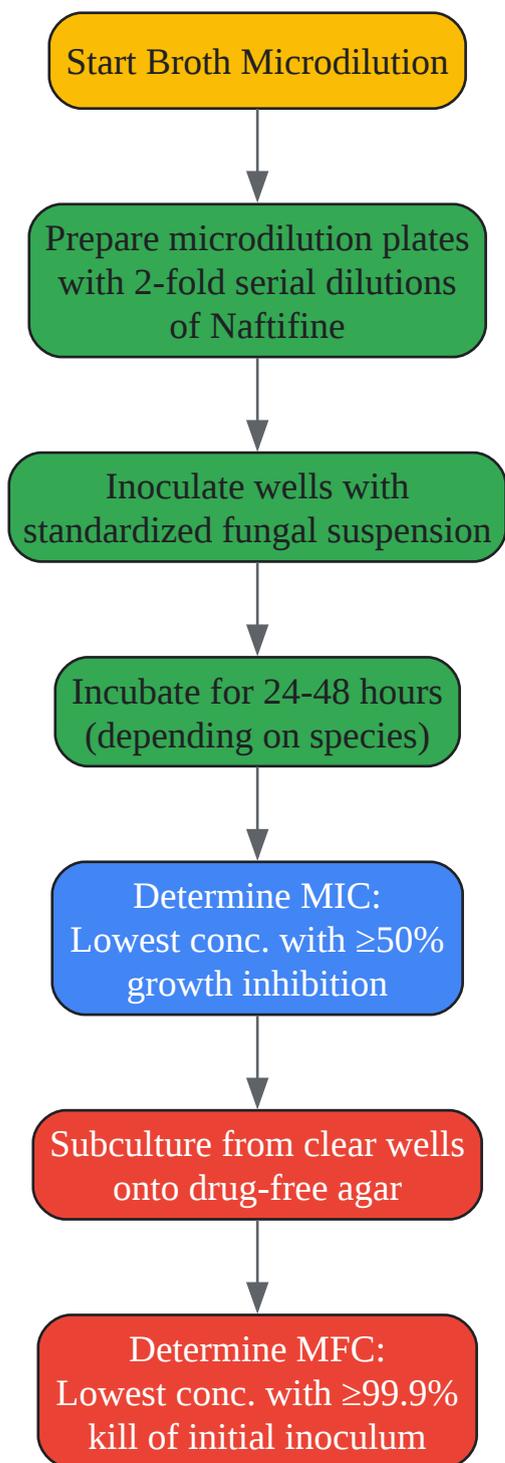
Understanding how naftifine compares to other antifungal agents is crucial for a comprehensive comparison guide.

- **Efficacy Against Other Antifungals:** A mixed-treatment comparison meta-analysis found that for the outcome of **sustained cure**, **naftifine hydrochloride** showed a **significantly better response**

compared to oxiconazole nitrate. Butenafine and terbinafine were also top performers in this category [7].

- **Mechanism of Action:** Naftifine is a synthetic allylamine that inhibits the enzyme **squalene epoxidase** in the ergosterol biosynthesis pathway. The accumulation of squalene and depletion of ergosterol is primarily **fungicidal** against dermatophytes [8] [3].

The following diagram illustrates the key steps involved in the broth microdilution method used for MFC validation.



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